

physical properties of n-butyl pyruvate

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Compound of Interest

Compound Name: *Butyl pyruvate*

Cat. No.: *B1584182*

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Core Physical and Chemical Properties

n-Butyl pyruvate, also known as butyl 2-oxopropanoate, is an ester with the chemical formula $C_7H_{12}O_3$.^{[1][2][3][4][5]} It is a colorless liquid with a fruity odor and is used in various industries as a solvent, a flavoring agent, and as an intermediate in the synthesis of pharmaceuticals and other organic compounds.^{[2][6]}

Data Presentation of Physical Properties

The following table summarizes the key physical and chemical properties of n-butyl pyruvate.

Property	Value	Reference
Molecular Weight	144.17 g/mol	[1] [2] [7]
Molecular Formula	C ₇ H ₁₂ O ₃	[1] [2] [3] [4] [5]
IUPAC Name	Butyl 2-oxopropanoate	[1]
CAS Registry Number	20279-44-1	[1] [2] [3] [4] [5] [7] [8]
Boiling Point	70-71 °C (at 11 Torr)	[8]
Density	0.996 g/cm ³ (at 25 °C)	[8] [9]
Appearance	Colorless liquid	[2]
Odor	Fruity odor	[2]
Solubility in Water	Soluble	[2]
Refractive Index	See note below	
Melting Point	Data not available	

Note on Refractive Index: While a specific experimentally determined refractive index for **n-butyl pyruvate** was not found in the provided search results, the refractive index for a similar ester, ethyl pyruvate, is 1.404 (n₂₀/D). Generally, the refractive indices of organic solvents like esters are readily available in chemical handbooks.[\[10\]](#)

Experimental Protocols for Property Determination

Detailed experimental protocols for determining the physical properties of **n-butyl pyruvate** are outlined below. These are standard laboratory procedures applicable to liquid organic compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **n-butyl pyruvate**, which may have a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. For vacuum distillation, the apparatus is connected to a vacuum pump with a manometer to measure the pressure.
- **Sample Preparation:** A sample of **n-butyl pyruvate** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Distillation:** The apparatus is evacuated to the desired pressure (e.g., 11 Torr).^[8] The flask is then heated gently.
- **Data Collection:** The temperature is recorded when the liquid is boiling steadily and the vapor is condensing and collecting in the receiving flask. This temperature is the boiling point at that specific pressure.

Determination of Density

Density is the mass per unit volume of a substance. It is a fundamental physical property that can be used to identify a compound and assess its purity.

Methodology:

- **Apparatus:** A pycnometer (a small glass flask of a known volume) and an analytical balance are required.
- **Measurement of Pycnometer Mass:** The mass of the clean, dry pycnometer is accurately measured.
- **Filling the Pycnometer:** The pycnometer is filled with distilled water of a known temperature, and its mass is measured again. This allows for the precise calculation of the pycnometer's volume.
- **Sample Measurement:** The pycnometer is then emptied, dried, and filled with **n-butyl pyruvate** at the same temperature. The mass is measured once more.
- **Calculation:** The density of **n-butyl pyruvate** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Solubility in Water

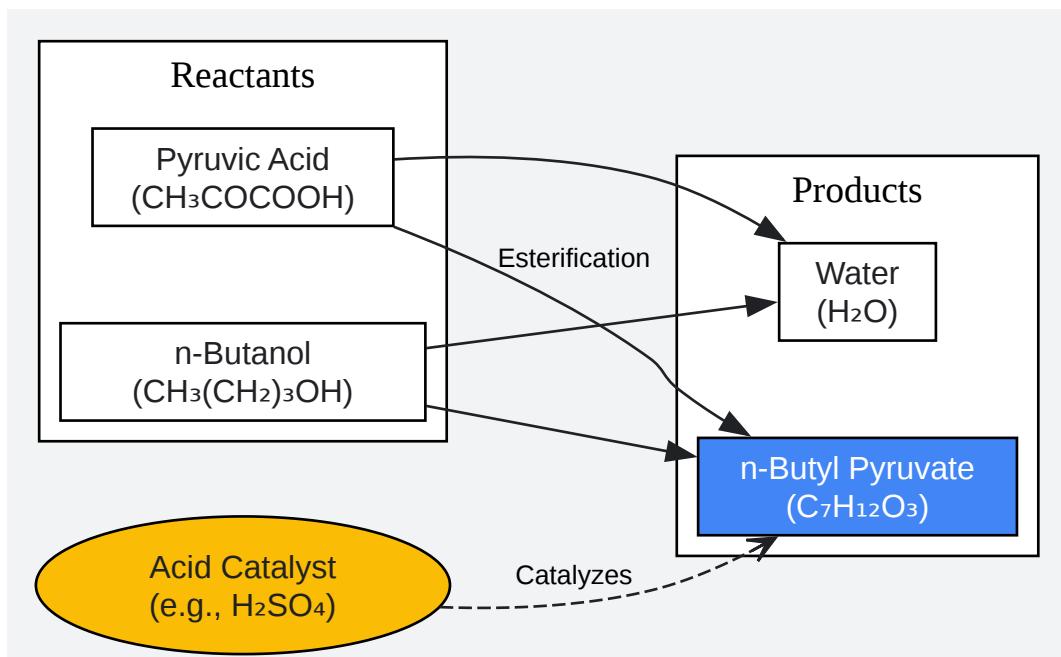
Solubility is the ability of a substance to dissolve in a solvent. For a qualitative determination of the solubility of **n-butyl pyruvate** in water:

Methodology:

- Sample Preparation: A small, measured amount of **n-butyl pyruvate** (e.g., 0.1 g) is added to a test tube containing a known volume of deionized water (e.g., 3 mL).
- Observation: The mixture is agitated vigorously for a short period.
- Analysis: The mixture is observed to see if the **n-butyl pyruvate** has dissolved completely to form a homogeneous solution. If it has, it is considered soluble. The formation of two distinct layers or a cloudy suspension indicates insolubility or partial solubility.

Synthesis Pathway of n-Butyl Pyruvate

n-Butyl pyruvate is typically synthesized via Fischer esterification.^[6] This reaction involves the acid-catalyzed reaction between a carboxylic acid (pyruvic acid) and an alcohol (n-butanol).^[11] ^[12]



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Caption: Fischer esterification synthesis of n-**butyl pyruvate**.

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